

Application Notes and Protocols for Naa50-IN-1 in In Vitro Assays

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Naa50-IN-1 is a potent and specific inhibitor of N-α-Acetyltransferase 50 (Naa50), a key enzyme involved in N-terminal acetylation of proteins.[1][2] N-terminal acetylation is a crucial co-translational modification that influences protein function, stability, and localization. Naa50 has been implicated in critical cellular processes, including sister chromatid cohesion during mitosis and cell cycle progression.[1][3] Dysregulation of Naa50 activity is associated with various cancers, making it a promising therapeutic target.[4] **Naa50-IN-1**, also identified as compound 4a, exhibits a half-maximal inhibitory concentration (IC50) of 7 nM, demonstrating its high potency. These application notes provide detailed protocols for utilizing **Naa50-IN-1** in various in vitro assays to investigate its biochemical and cellular effects.

Data Presentation

Table 1: In Vitro Activity of Naa50-IN-1

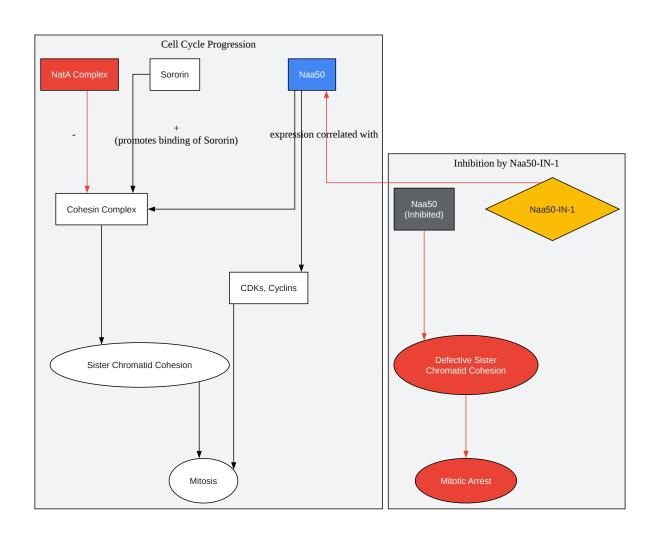


Assay Type	Parameter	Value	Reference
Biochemical Assay	IC50	7 nM	
Surface Plasmon Resonance (SPR)	Kd	Low micromolar (unspecified)	_

Signaling Pathway

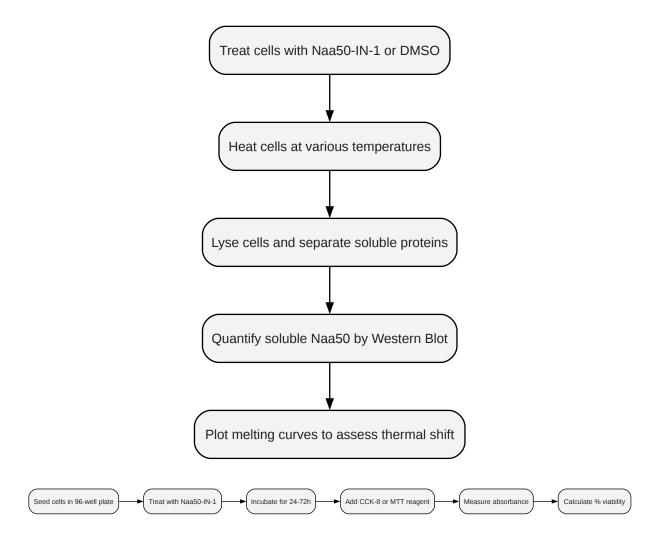
The N-terminal acetyltransferase Naa50 plays a critical role in cell cycle regulation, particularly in ensuring the proper cohesion of sister chromatids during mitosis. It functions as part of the NatE complex, which also includes Naa10 and Naa15. Naa50's enzymatic activity is essential for this process. It has an antagonistic relationship with the NatA complex in the regulation of sister chromatid cohesion. Inhibition of Naa50 can lead to defects in this process, resulting in mitotic arrest. Furthermore, Naa50 expression is correlated with cell cycle-related proteins such as CDKs and cyclins, suggesting its involvement in cell cycle progression.











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